

Solubility and stability of 2-aminopyrimidine-5-carboxylic acid

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Compound of Interest

Compound Name: 2-aminopyrimidine-5-carboxylic Acid

Cat. No.: B1277345

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An In-depth Technical Guide on the Solubility and Stability of **2-Aminopyrimidine-5-carboxylic Acid** for Researchers, Scientists, and Drug Development Professionals.

Abstract

2-Aminopyrimidine-5-carboxylic acid is a heterocyclic organic compound with potential applications in medicinal chemistry and materials science. A thorough understanding of its physicochemical properties, specifically solubility and stability, is paramount for its effective use in research and development. This technical guide provides a comprehensive overview of the methodologies required to characterize the solubility and stability of **2-aminopyrimidine-5-carboxylic acid**. It includes detailed experimental protocols for solubility determination and stability-indicating assays, in line with established pharmaceutical industry practices and regulatory guidelines. This document is intended to serve as a practical resource for scientists to generate reliable and reproducible data for this compound.

Physicochemical Properties of 2-Aminopyrimidine-5-carboxylic Acid

A foundational understanding of the intrinsic properties of **2-aminopyrimidine-5-carboxylic acid** is crucial for designing and interpreting solubility and stability studies.

Property	Value	Source
CAS Number	3167-50-8	[1] [2] [3]
Molecular Formula	C ₅ H ₅ N ₃ O ₂	[1] [3]
Molecular Weight	139.11 g/mol	[1]
Appearance	White to yellow solid	[4]
pKa (Predicted)	4.19 ± 0.10	[4]
XLogP3 (Predicted)	-0.6	[1]
Storage	2-8°C, protect from light	[4]

Note: Much of the publicly available data on **2-aminopyrimidine-5-carboxylic acid** is predicted or limited. Experimental determination of these values is highly recommended.

Solubility Assessment

The solubility of an active pharmaceutical ingredient (API) is a critical determinant of its bioavailability and formulation feasibility.[\[5\]](#) For **2-aminopyrimidine-5-carboxylic acid**, its amphoteric nature, possessing both a basic amino group and an acidic carboxylic acid group, suggests that its aqueous solubility will be highly pH-dependent.

Experimental Protocol: Thermodynamic Solubility Determination (Shake-Flask Method)

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound.[\[5\]](#)[\[6\]](#)

Objective: To determine the equilibrium solubility of **2-aminopyrimidine-5-carboxylic acid** in various aqueous and organic solvents.

Materials:

- **2-Aminopyrimidine-5-carboxylic acid**

- Selected solvents (e.g., purified water, phosphate-buffered saline (PBS) at various pH levels, ethanol, methanol, dimethyl sulfoxide (DMSO))[5]
- Vials with screw caps
- Orbital shaker or magnetic stirrer with temperature control
- Analytical balance
- Centrifuge
- HPLC system with a suitable detector (e.g., UV-Vis)
- Calibrated pH meter

Procedure:

- Add an excess amount of **2-aminopyrimidine-5-carboxylic acid** to a vial containing a known volume of the selected solvent. The presence of undissolved solid is necessary to ensure saturation.[6]
- Seal the vials and place them on an orbital shaker in a temperature-controlled environment (e.g., 25°C or 37°C).[7]
- Agitate the samples for a sufficient time to reach equilibrium (typically 24-48 hours).[8]
- After equilibration, allow the vials to stand to let the excess solid settle.
- Carefully withdraw a sample of the supernatant. To separate any remaining undissolved solid, centrifuge the sample.
- Dilute the supernatant with a suitable solvent and analyze the concentration of **2-aminopyrimidine-5-carboxylic acid** using a validated analytical method, such as HPLC-UV.
- A minimum of three replicate determinations at each condition is recommended.[7]

Data Presentation: Solubility Profile

The results of the solubility studies should be meticulously documented.

Table 2.1: Aqueous pH-Solubility Profile of **2-Aminopyrimidine-5-carboxylic Acid** at 25°C

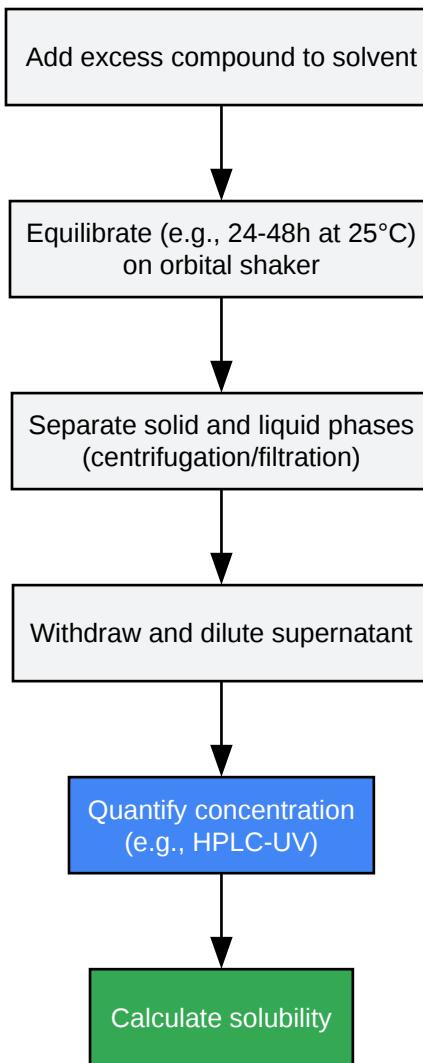
pH	Mean Solubility (mg/mL)	Standard Deviation
1.2		
4.5		
6.8		
7.4		
9.0		

Table 2.2: Solubility in Various Solvents at 25°C

Solvent	Mean Solubility (mg/mL)	Standard Deviation
Water		
Ethanol		
Methanol		
DMSO		
Acetonitrile		

Visualization: Solubility Determination Workflow

Workflow for Shake-Flask Solubility Assay

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Caption: Workflow for the Shake-Flask Solubility Assay.

Stability Assessment

Stability testing is crucial to understand how the quality of a substance varies with time under the influence of environmental factors such as temperature, humidity, and light.^[9] Forced degradation studies are an integral part of this process, helping to identify potential degradation products and establish stability-indicating analytical methods.^{[10][11]}

Experimental Protocol: Forced Degradation Study

Forced degradation, or stress testing, is designed to accelerate the degradation of a compound to predict its long-term stability and to develop stability-indicating analytical methods.[12][13] The goal is typically to achieve 5-20% degradation of the active ingredient.[11][14]

Objective: To investigate the degradation pathways of **2-aminopyrimidine-5-carboxylic acid** under various stress conditions.

Materials:

- **2-Aminopyrimidine-5-carboxylic acid** (a stock solution of known concentration, e.g., 1 mg/mL, is often used)[14][15]
- Hydrochloric acid (HCl) solution (e.g., 0.1 M)
- Sodium hydroxide (NaOH) solution (e.g., 0.1 M)
- Hydrogen peroxide (H₂O₂) solution (e.g., 3%)
- Temperature-controlled oven
- Photostability chamber
- HPLC system with a photodiode array (PDA) detector[9]

Procedure: A sample of **2-aminopyrimidine-5-carboxylic acid** is subjected to the following conditions in parallel with a control sample stored under normal conditions:

- Acid Hydrolysis: Mix the drug solution with an equal volume of HCl solution. Store at an elevated temperature (e.g., 60°C) for a specified period.
- Base Hydrolysis: Mix the drug solution with an equal volume of NaOH solution. Store at room temperature or a slightly elevated temperature for a specified period.
- Oxidation: Mix the drug solution with the H₂O₂ solution. Store at room temperature for a specified period.
- Thermal Degradation: Store the solid drug substance and a solution of the drug in a temperature-controlled oven at an elevated temperature (e.g., 80°C).[14]

- Photolytic Degradation: Expose the solid drug substance and a solution of the drug to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter, as per ICH Q1B guidelines. [\[14\]](#)[\[16\]](#)

Samples should be analyzed at various time points by a stability-indicating HPLC method to quantify the parent compound and detect any degradation products.

Development of a Stability-Indicating HPLC Method

A stability-indicating HPLC method is an analytical procedure that can accurately quantify the decrease in the amount of the active ingredient due to degradation.[\[17\]](#) It must be able to separate the intact drug from its degradation products.[\[9\]](#)[\[12\]](#)

Typical Starting Conditions for Method Development:

- Column: C18 reversed-phase column[\[17\]](#)
- Mobile Phase: A gradient of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile or methanol).[\[15\]](#)
- Detection: UV detection at a wavelength where **2-aminopyrimidine-5-carboxylic acid** and its potential degradation products have significant absorbance. A PDA detector is recommended to assess peak purity.[\[9\]](#)
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C

Method validation should be performed according to ICH Q2(R1) guidelines to ensure specificity, linearity, accuracy, precision, and robustness.[\[18\]](#)

Data Presentation: Stability Profile

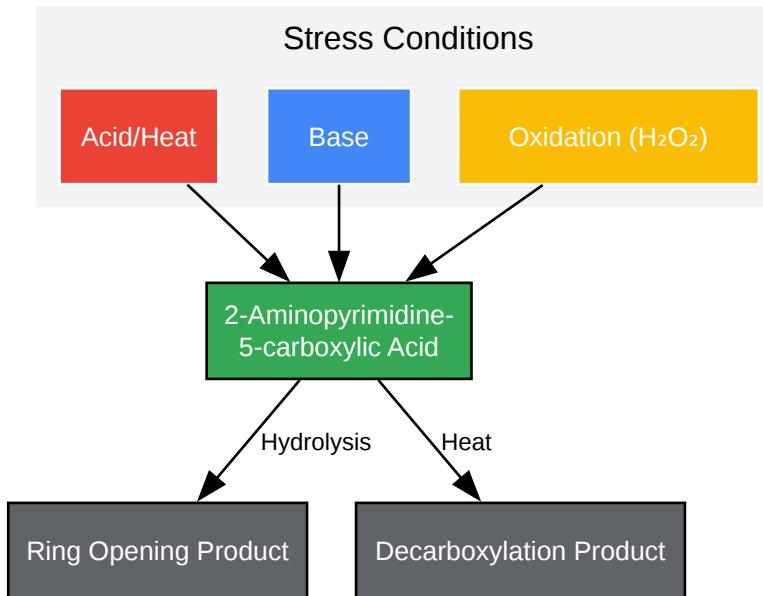
Table 3.1: Summary of Forced Degradation Studies for **2-Aminopyrimidine-5-carboxylic Acid**

Stress Condition	Duration	Temperature	% Assay of Parent Compound	% Degradation	Number of Degradants
0.1 M HCl	60°C				
0.1 M NaOH	RT				
3% H ₂ O ₂	RT				
Thermal (Solid)		80°C			
Photolytic	1.2 million lux hrs	25°C			

Visualization: Hypothetical Degradation Pathway

Given the structure of **2-aminopyrimidine-5-carboxylic acid**, potential degradation pathways could include hydrolysis of the amide-like linkage in the pyrimidine ring or decarboxylation.

Hypothetical Degradation of 2-Aminopyrimidine-5-carboxylic Acid



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Caption: Hypothetical Degradation Pathways.

Conclusion

While specific, publicly available quantitative data on the solubility and stability of **2-aminopyrimidine-5-carboxylic acid** is limited, this guide provides the necessary framework for its comprehensive characterization. By employing the detailed protocols for solubility determination via the shake-flask method and assessing stability through forced degradation studies coupled with a validated stability-indicating HPLC method, researchers can generate the critical data needed for drug development and other scientific applications. Adherence to these systematic approaches will ensure data quality and reliability, facilitating the successful progression of research involving this compound.

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